

Solubility Data for Metronidazole Benzoate

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Compound Focus: Metronidazole Benzoate

CAS No.: 13182-89-3

Cat. No.: S560734

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The table below summarizes the available quantitative and qualitative solubility data for **Metronidazole Benzoate** from commercial chemical suppliers and research literature.

Solvent	Solubility	Notes / Source
Water	Insoluble [1] [2]	--

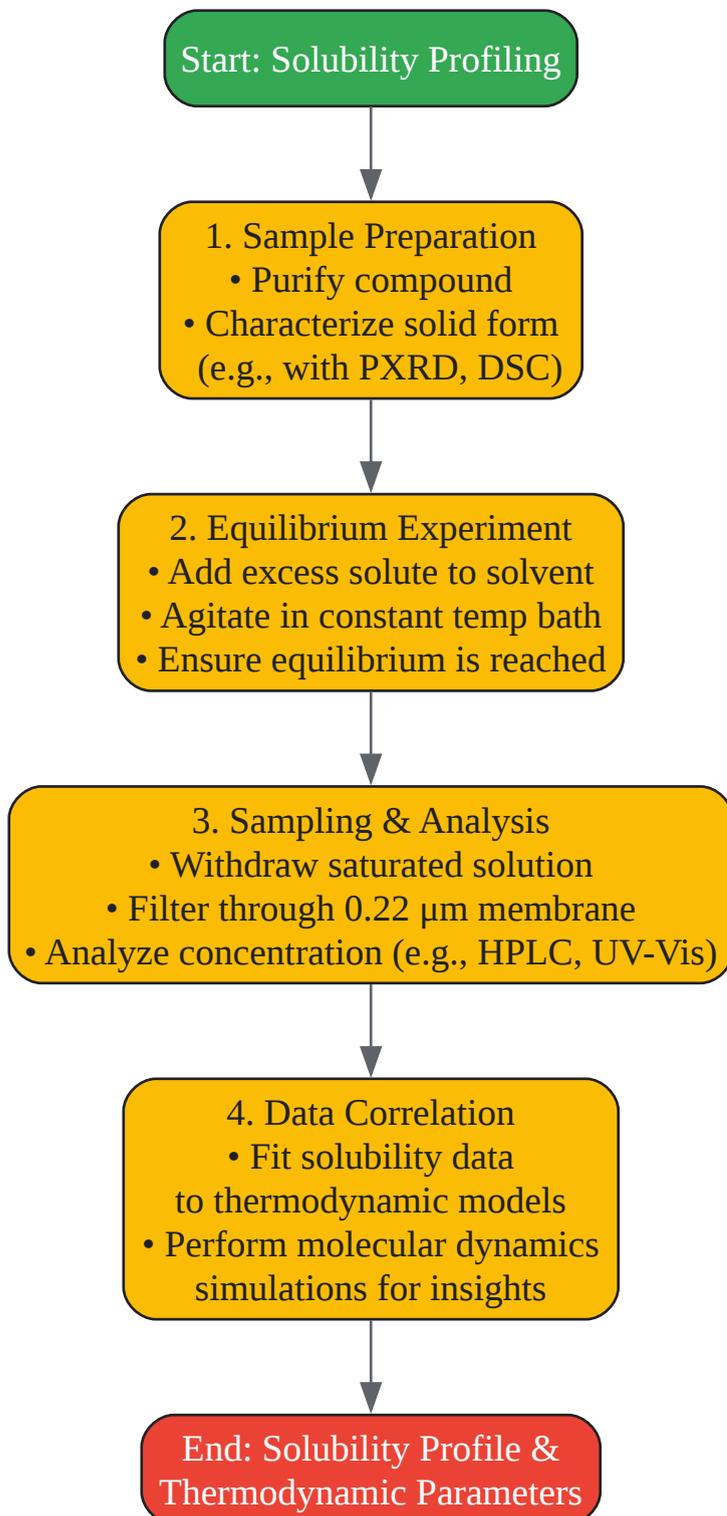
| **DMSO** | 55 mg/mL (199.81 mM) [2] 250 mg/mL (908.23 mM) [3] | Values differ by source. Highly hygroscopic DMSO can reduce solubility [2]. | | **Ethanol** | 13 mg/mL [2] \geq 34.4 mg/mL [1] | Values differ by source. | | **Twelve Mono-solvents** | Data unavailable | A key study [4] covers this but **full data is behind a paywall.** |

A primary study titled "Uncovering dissolution behavior and thermodynamic properties of **metronidazole benzoate** in twelve mono-solvents by experiments and molecular simulation" is directly relevant [4]. However, only the abstract is accessible, and it states that "**Data will be made available on request,**" meaning the critical numerical results are not published in the open abstract [4].

Experimental Workflow for Solubility Profiling

The methodology from the key study [4] and common practices in pharmaceutical research can be summarized in the following workflow. This outlines the steps you would take to determine a comprehensive

solubility profile experimentally.



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Experimental workflow for determining drug solubility, based on standard pharmaceutical research practices.

Here is a breakdown of the key stages shown in the diagram:

- **Sample Preparation:** The compound of interest must be thoroughly characterized in its solid state to ensure the solubility data is reproducible and meaningful [5].
- **Equilibrium Experiment:** This is the core of the solubility measurement. An excess of the solid compound is added to a selected solvent and maintained at a constant temperature with agitation until the solution is saturated [5].
- **Sampling & Analysis:** A sample of the saturated solution is withdrawn, filtered to remove any undissolved particles, and then analyzed to determine the concentration of the dissolved compound. Common techniques include High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry [6].
- **Data Correlation:** The experimental solubility data is then fitted to thermodynamic models (like the Van't Hoff equation) to derive properties such as the Gibbs free energy and enthalpy of dissolution. Molecular simulations can provide further insights into the interaction mechanisms between the drug and solvent molecules at a molecular level [4].

Formulation Strategies for Poor Solubility

The poor aqueous solubility of metronidazole and its derivatives is a known challenge in formulation science. Here are some strategies researched to overcome this, specifically for the parent drug Metronidazole:

- **Cocrystallization:** A cocrystal of Metronidazole with Ethyl Gallate (EG) was shown to exhibit **higher solubility and faster dissolution** than Metronidazole alone. This also led to a **36% increase in bioavailability** in rats [5].
- **Extemporaneous Compounding:** For pediatric use, metronidazole is often formulated as a suspension using suspending agents like microcrystalline cellulose or specialized thixotropic vehicles (e.g., PCCA SuspendIt). These formulations are physically, chemically, and microbiologically stable for up to 180 days [7] [6].

How to Proceed Further

Given the limited open-access data, here are suggestions for your next steps:

- **Access the Primary Study:** If your institution has a subscription, you can access the full paper on ScienceDirect [4]. Alternatively, you can contact the corresponding author via email to request the data or a copy of the manuscript.
- **Explore Related Compounds:** Research on the parent drug, **Metronidazole**, is more plentiful. Its aqueous solubility is reported to be approximately **8.3 - 11.4 mg/mL** at 20-30°C [6], and studies on its cocrystals provide direct formulation strategies [5].
- **Consult Technical Suppliers:** For specific solubility data in DMSO or ethanol for laboratory use, you may consider contacting the technical support teams of chemical suppliers like MedChemExpress [3] or ApexBT [1].

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